

Personal protective equipment for handling Dihydroergotamine

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Compound of Interest

Compound Name: Dihydroergotamine

Cat. No.: B1670595

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Essential Safety and Handling Guide for Dihydroergotamine

This guide provides crucial safety, handling, and disposal protocols for **Dihydroergotamine** in a laboratory setting. Adherence to these procedures is vital for minimizing exposure risk and ensuring a safe research environment. **Dihydroergotamine** is classified as a hazardous substance, with potential for reproductive toxicity, and acute toxicity through inhalation and dermal contact.^{[1][2][3]}

Personal Protective Equipment (PPE)

Appropriate PPE is the final barrier against exposure and must be used consistently when handling **Dihydroergotamine**. The required level of protection depends on the specific procedure being performed.

Task	Required Personal Protective Equipment
Low-Volume Handling (e.g., weighing, preparing solutions in a ventilated enclosure)	Gloves: Two pairs of chemotherapy-rated gloves.[4][5][6] Gown: Disposable, low-permeability fabric gown with a solid front and tight-fitting cuffs.[5][6] Eye Protection: Chemical safety goggles or glasses.[7] Respiratory Protection: N95 respirator if not handled in a containment system.[4]
High-Volume Handling or Risk of Aerosolization/Dusting	Gloves: Two pairs of chemotherapy-rated gloves.[4][5][6] Gown: Disposable, low-permeability fabric gown.[5][6] Eye/Face Protection: Face shield in addition to chemical safety goggles.[4] Respiratory Protection: A chemical cartridge-type respirator may be required for large spills or significant aerosol generation.[8]
Waste Disposal	Gloves: Two pairs of disposable gloves.[5] Gown: Protective gown.[5] Eye Protection: Face protection should be worn if there is a risk of splashing.[5]

Hazard and Exposure Data

While specific occupational exposure limits (OELs) from bodies like OSHA, NIOSH, or ACGIH have not been established, the inherent toxicity of **Dihydroergotamine** necessitates stringent handling controls.[9]

Hazard Classification & Toxicity Data	
GHS Classification	Acute Toxicity, Dermal (Category 4)[1] Acute Toxicity, Inhalation (Category 4)[1] Reproductive Toxicity (Category 1B)[2][3]
Signal Word	Danger[2][3]
Hazard Statements	H312: Harmful in contact with skin.[1] H331/H332: Toxic or harmful if inhaled.[1][3] H360: May damage fertility or the unborn child. [2][3]
Acute Toxicity Estimates (ATE)	Oral (Rat LD50): > 2 g/kg[2] Dermal (ATE US): 1100 mg/kg body weight[2]

Operational and Disposal Plan

This section provides procedural guidance for the safe handling, storage, spill response, and disposal of **Dihydroergotamine**.

Handling and Storage Protocol

Preparation:

- Designate a specific area for handling **Dihydroergotamine**, preferably within a chemical fume hood or other ventilated enclosure.[10]
- Ensure all necessary PPE is available and inspected before use.
- Verify that an eye-wash station and safety shower are accessible.[10]

Handling:

- Always wear the appropriate PPE as detailed in the table above.[9]
- Handle the substance in a manner that avoids dust formation and aerosolization.[1][7][9]
- Do not eat, drink, or smoke in the designated handling area.[2][9]

- Wash hands thoroughly with soap and water before donning gloves and after they are removed.[\[1\]](#)[\[6\]](#)
- Avoid all direct contact with skin, eyes, and clothing.[\[2\]](#)[\[9\]](#)

Storage:

- Store **Dihydroergotamine** in its original, tightly closed container.[\[9\]](#)
- Keep in a dry, well-ventilated, and secure location, away from incompatible materials such as strong acids and oxidizers.[\[1\]](#)[\[9\]](#)
- Protect from light and heat.[\[9\]](#)[\[11\]](#)

Spill Management Protocol

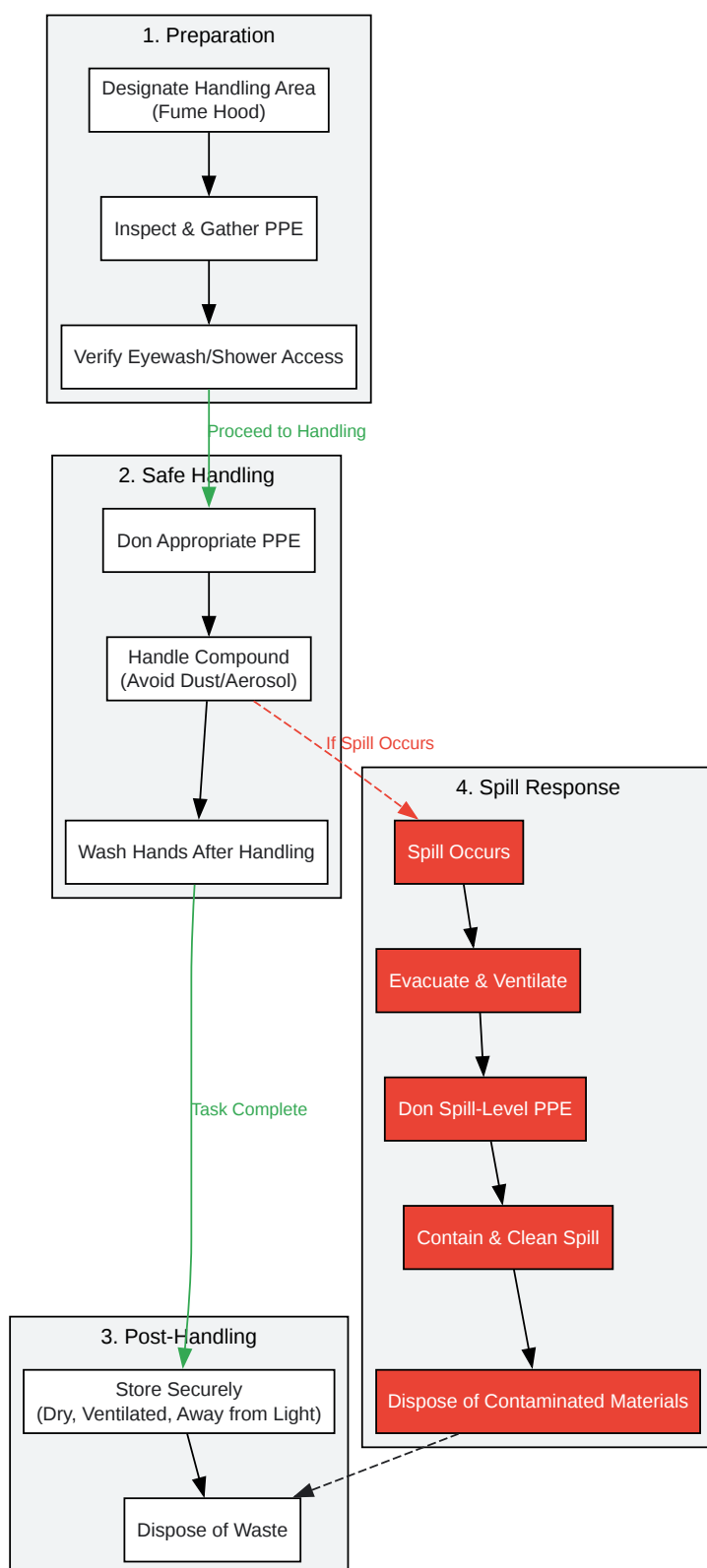
In the event of a spill, immediate and safe cleanup is critical to prevent exposure and environmental contamination.

- Evacuate & Ventilate: Evacuate non-essential personnel from the area. Ensure the area is well-ventilated.[\[2\]](#)
- Don PPE: Wear appropriate PPE, including respiratory protection, double gloves, a protective gown, and eye/face protection.[\[2\]](#)[\[9\]](#)
- Contain Spill: Prevent further leakage or dispersal of the material. Do not let the product enter drains or waterways.[\[2\]](#)[\[9\]](#)
- Clean-Up: For solid spills, carefully sweep or use appropriate tools to place the material into a suitable, labeled waste disposal container.[\[7\]](#)[\[9\]](#) Avoid actions that generate dust.
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of all cleanup materials and contaminated PPE as hazardous waste.

Waste Disposal Protocol

- Segregation: All **Dihydroergotamine** waste, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous waste. Empty containers can retain product residue and remain hazardous.[\[2\]](#)
- Containment: Place all waste into clearly labeled, sealed, and suitable containers for hazardous materials.[\[7\]](#)[\[9\]](#)
- Disposal: Dispose of the waste through an approved waste disposal plant.[\[9\]](#) Adhere strictly to all local, state, and federal regulations for hazardous waste management.[\[5\]](#)

Workflow for Handling Dihydroergotamine



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Caption: Workflow for the safe handling of **Dihydroergotamine** from preparation to disposal.

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